

In-depth Technical Guide on the Safety and Handling of Yuankanin Powder

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Compound of Interest

Compound Name: Yuankanin

Cat. No.: B1683530

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for research purposes only and not for human or veterinary use. The safety and handling guidelines compiled herein are based on available data for **Yuankanin** and structurally related flavonoid compounds. A specific, official Safety Data Sheet (SDS) for **Yuankanin** is not publicly available; therefore, all handling and safety procedures should be conducted with caution and in accordance with standard laboratory safety practices for novel chemical entities.

Chemical and Physical Properties

Yuankanin is a flavonoid glycoside, specifically a genkwanin-5-bioside, where the sugar moiety consists of xylose and glucose. It is a natural product that can be isolated from the aerial parts of plants such as *Gnidia involucrata* and *Daphne genkwa*.

Table 1: Chemical and Physical Data for **Yuankanin**

Property	Value	Citations
IUPAC Name	2-(4-hydroxyphenyl)-7-methoxy-5- [(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6- [[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one	[1]
Synonyms	Yuankanin, Genkwanin-5-bioside	[1][2]
CAS Number	77099-20-8	[1][2]
Molecular Formula	C ₂₇ H ₃₀ O ₁₄	[3]
Molecular Weight	578.5 g/mol	[1][3]
Appearance	Powder	[4]
Purity	Typically ≥95% or ≥98% for research-grade material.	[3][5]
Solubility	Soluble in DMSO, Pyridine, Methanol, and Ethanol.	[4]
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	[6]

Safety and Handling Guidelines

As a specific Safety Data Sheet for **Yuankanin** is not available, the following guidelines are based on toxicological data from the source plants and safety information for the structurally related compound, Genkwanin. The source plants, particularly from the *Daphne* genus, are known to have toxic properties. Therefore, **Yuankanin** should be handled with care, assuming it may have irritant and toxic properties.

Hazard Identification

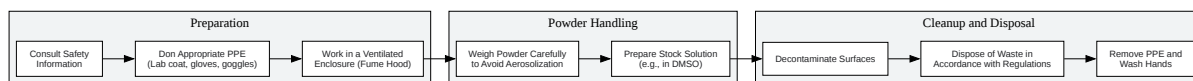
Based on the GHS classification for the structurally similar compound Genkwanin, the following hazards should be considered:

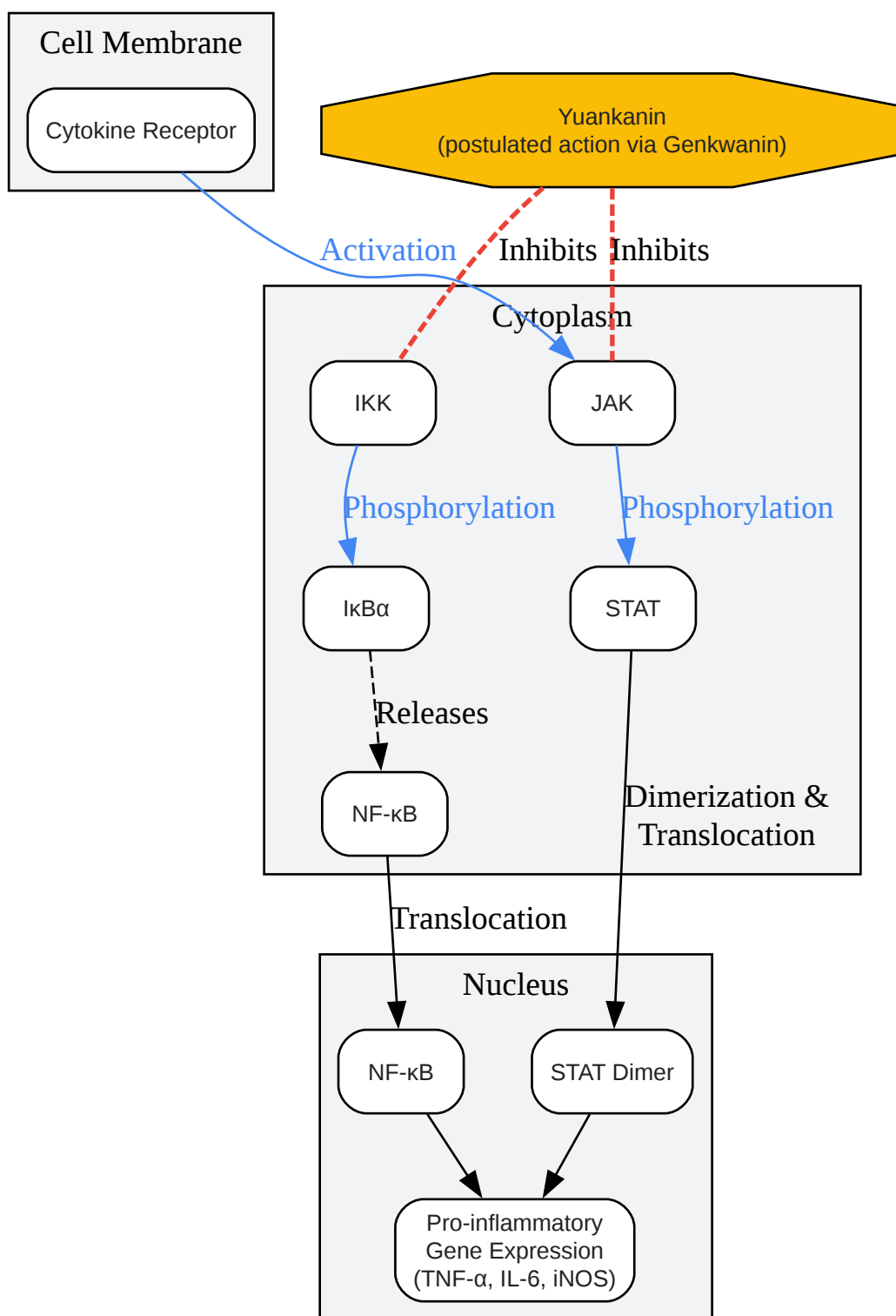
Table 2: Postulated GHS Hazard Classification for **Yuankanin**

Hazard Class	Category	Hazard Statement	Basis of Classification
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS classification for Genkwanin.[5]
Skin Irritation	2	H315: Causes skin irritation	General precaution for novel powders.
Eye Irritation	2A	H319: Causes serious eye irritation	General precaution for novel powders.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	General precaution for fine powders.

Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Yuankanin** powder is essential to minimize exposure.





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- To cite this document: BenchChem. [In-depth Technical Guide on the Safety and Handling of Yuankanin Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683530#safety-and-handling-guidelines-for-yuankanin-powder]

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